

Application Notes and Protocols for Imaging with Fluorescent 2-Deoxyglucose Analogs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Deoxyglucose

CAS No.: 61-58-5

Cat. No.: B1219389

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluorescent **2-deoxyglucose** (2-DG) analogs are powerful tools for visualizing glucose uptake in living cells and tissues. These molecules mimic glucose and are taken up by cells through glucose transporters (GLUTs).^{[1][2][3]} Once inside the cell, they are typically phosphorylated, which traps them intracellularly, allowing for the assessment of glucose uptake activity. The most widely used of these analogs is 2-[N-(7-nitrobenz-2-oxa-1,3-diazol-4-yl)amino]-2-deoxy-D-glucose (2-NBDG).^{[1][2][3][4]} This and other fluorescent analogs provide a non-radioactive alternative to traditional methods like the use of [¹⁸F]FDG in positron emission tomography (PET), enabling researchers to study glucose metabolism at the single-cell level with high spatial and temporal resolution.^{[1][2][3][5]} Applications range from basic research in cell metabolism to high-throughput screening for anti-cancer drugs.^{[1][5]}

Fluorescent 2-DG Analogs: A Comparative Overview

Several fluorescent 2-DG analogs have been developed, each with distinct characteristics. The choice of analog depends on the specific application, instrumentation available, and the

biological system being studied.

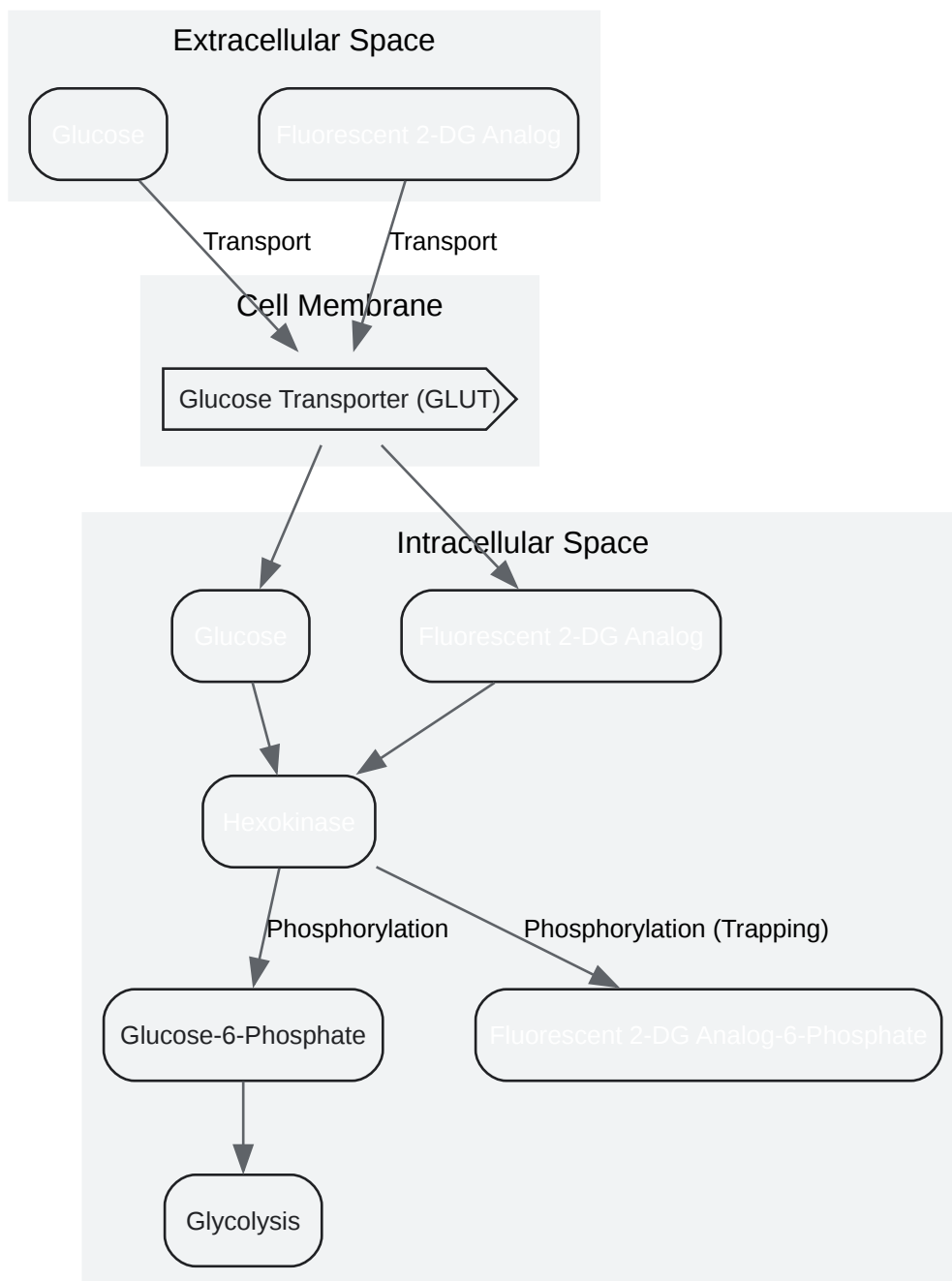
Analog	Fluorophore	Excitation (nm)	Emission (nm)	Molecular Weight (Da)	Key Features
2-NBDG	7-Nitrobenz-2-oxa-1,3-diazol-4-yl (NBD)	~465-475	~540-550	342.29	Most widely used, compatible with standard GFP/FITC filter sets.[6][7][8]
6-NBDG	7-Nitrobenz-2-oxa-1,3-diazol-4-yl (NBD)	~468	~538	342.29	NBD group at the 6-position, may have different transport and metabolic fate compared to 2-NBDG.[5][9]
Cy5.5-2DG	Cyanine 5.5	~675	~694	~1089	Near-infrared (NIR) probe, suitable for in vivo imaging due to deeper tissue penetration.[1][2]
Pyro-2DG	Pyropheophorbide	~667	~679, 720	-	NIR probe with photodynamic therapy potential.[1][2]

Note: The bulky nature of some fluorophores may affect the transport and metabolism of the 2-DG analog, and it is crucial to validate the uptake mechanism in the specific experimental system.^{[9][10][11]} For instance, the uptake of Cy5.5-2DG may not be mediated by GLUTs.^{[1][2]}

Signaling Pathway of Glucose Uptake and 2-DG Analog Transport

The uptake of glucose and its fluorescent analogs like 2-NBDG is primarily mediated by glucose transporters (GLUTs). Once transported into the cell, 2-DG analogs are phosphorylated by hexokinase, which traps them inside the cell. This accumulation is the basis for imaging glucose uptake.

Glucose and 2-DG Analog Uptake Pathway

[Click to download full resolution via product page](#)

Caption: Cellular uptake of glucose and fluorescent 2-DG analogs.

Experimental Protocols

Protocol 1: In Vitro 2-NBDG Uptake Assay using Fluorescence Microscopy

This protocol details the steps for visualizing 2-NBDG uptake in cultured cells.

Materials:

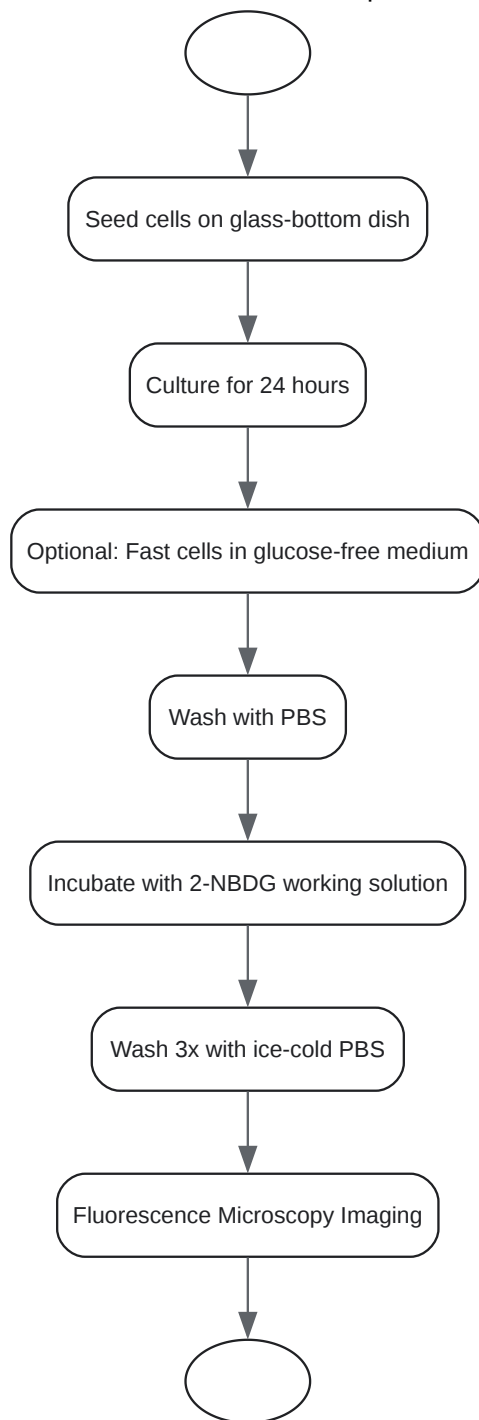
- Cells of interest (e.g., U87MG glioblastoma cells)[[1](#)]
- 35 mm glass-bottom culture dishes[[1](#)]
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- Glucose-free HEPES buffer (140 mM NaCl, 5 mM KCl, 20 mM HEPES, 2.5 mM MgSO₄, 1 mM CaCl₂, 2 mM sodium pyruvate, pH 7.4)[[9](#)]
- 2-NBDG stock solution (e.g., 1 mM in water)[[12](#)]
- D-glucose (for competition assay)
- Fluorescence microscope with appropriate filter sets (e.g., GFP/FITC)

Procedure:

- Cell Seeding: Seed cells (e.g., 1×10^5 U87MG cells) onto 35 mm glass-bottom culture dishes and culture for 24 hours.[[1](#)]
- Cell Fasting (Optional but Recommended): To enhance 2-NBDG uptake, you can fast the cells by incubating them in a glucose-free medium for a specific period (e.g., 20-60 minutes). The optimal fasting time should be determined empirically for each cell line.[[7](#)]
- Incubation with 2-NBDG:
 - Wash the cells with PBS.[[1](#)]

- Incubate the cells with 2-NBDG working solution (e.g., 10-50 μ M in glucose-free medium) for 10-30 minutes at 37°C.[1][4]
- Competition Assay (Optional): To confirm GLUT-mediated uptake, pre-incubate cells with a high concentration of D-glucose (e.g., 10-50 mM) for 30 minutes before adding the 2-NBDG solution.[1]
- Washing: After incubation, wash the cells three times with ice-cold PBS to remove extracellular 2-NBDG.[1]
- Imaging: Immediately image the cells using a fluorescence microscope. For 2-NBDG, use a filter set with excitation around 475 nm and emission around 540 nm.[1][7]

Workflow for In Vitro 2-NBDG Uptake Assay

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Near-Infrared Fluorescent Deoxyglucose Analog for Tumor Optical Imaging in Cell Culture and in Living Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Uptake of a fluorescent deoxyglucose analog (2-NBDG) in tumor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Visualizing Sweetness: Increasingly Diverse Applications for Fluorescent-Tagged Glucose Bioprobes and Their Recent Structural Modifications | MDPI [mdpi.com]
- 6. ovid.com [ovid.com]
- 7. scholarworks.uark.edu [scholarworks.uark.edu]
- 8. spiedigitallibrary.org [spiedigitallibrary.org]
- 9. Cellular binding and uptake of fluorescent glucose analogs 2-NBDG and 6-NBDG occurs independent of membrane glucose transporters - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. researchgate.net [researchgate.net]
- 11. Incongruity of imaging using fluorescent 2-DG conjugates compared to 18F-FDG in preclinical cancer models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Imaging with Fluorescent 2-Deoxyglucose Analogs]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219389/docs#application-notes-and-protocols-for-imaging-with-fluorescent-2-deoxyglucose-analogs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)